

Technical Support Center: 2-Morpholinecarboxamide HCl Crystallization

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Quick Reference: Physicochemical Profile

Parameter	Characteristic	Implication for Crystallization
Primary Solvents	Methanol, Water, Ethanol	High solubility; use as the "good" solvent.
Antisolvents	Ethyl Acetate, IPA, Acetone, MTBE	Low solubility; use to drive supersaturation.
Risk Factor	Oiling Out	High risk due to high polarity and hydrogen bonding potential.
Stability	Amide Hydrolysis	Avoid prolonged heating (>60°C) in aqueous acid to prevent hydrolysis to the acid.
Hygroscopicity	Moderate to High	Requires vacuum drying; prone to caking.

Module 1: Troubleshooting & Optimization (Q&A)

Q1: My product separates as a thick oil/gum upon cooling, not a solid. How do I fix this?

Diagnosis: You have encountered Liquid-Liquid Phase Separation (LLPS). This occurs when the crystallization temperature (

) is lower than the liquid-liquid demixing temperature (

). The system enters a region where the "oil" phase is more stable than the supersaturated solution but kinetically favored over the solid crystal.

Corrective Protocol:

- Raise the Temperature: Re-dissolve the oil by heating the mixture until it clears.
- Shift the Solvent Ratio: "Oiling out" often indicates the solvent system is too polar-poor. Increase the ratio of the "good" solvent (e.g., Methanol) slightly.

- Seed at High Temperature: This is the critical step. Add seed crystals before the solution cools into the oiling-out region.
 - Target: Add 0.5 wt% seeds at 5–10°C above the temperature where you previously saw the oil form.
- Slower Cooling: Rapid cooling traps impurities, stabilizing the oil phase. Reduce cooling rate to 0.1–0.2°C/min.

Q2: The yield is low (<50%), even though the supernatant is clear. Is the salt too soluble?

Diagnosis: Yes, 2-Morpholinecarboxamide HCl is highly soluble in alcohols. A single-solvent cooling crystallization is rarely sufficient.

Optimization Strategy: Switch to a Dosing Crystallization (Anti-solvent) method.

- Solvent A (Dissolution): Methanol (Minimum volume to dissolve at 40°C).
- Solvent B (Precipitation): Ethyl Acetate or Isopropanol.
- Method: Slowly dose Solvent B into the warm solution of Solvent A.
 - Critical Ratio: You may need a 1:4 or 1:5 ratio of MeOH:EtOAc to force the salt out.
 - Tip: Do not add antisolvent so fast that local supersaturation spikes; this causes amorphous precipitation.

Q3: The crystals are hygroscopic and turn into a paste during filtration. How do I handle this?

Diagnosis: The salt is absorbing atmospheric moisture, or the filter cake retains too much mother liquor.

Handling Protocol:

- Wash Solvent: Wash the filter cake with anhydrous Acetone or MTBE (Methyl tert-butyl ether). These solvents strip residual methanol/water and are non-hygroscopic.

- **Drying:** Do not air dry. Transfer immediately to a vacuum oven (40°C, <50 mbar) with a desiccant (e.g.,

) present.
- **Chloride Stoichiometry:** Ensure you do not have a large excess of HCl trapped in the lattice. If the pH of the dissolved crystal is <3.0, recrystallize to remove excess acid, which promotes hygroscopicity.

Module 2: Experimental Workflows

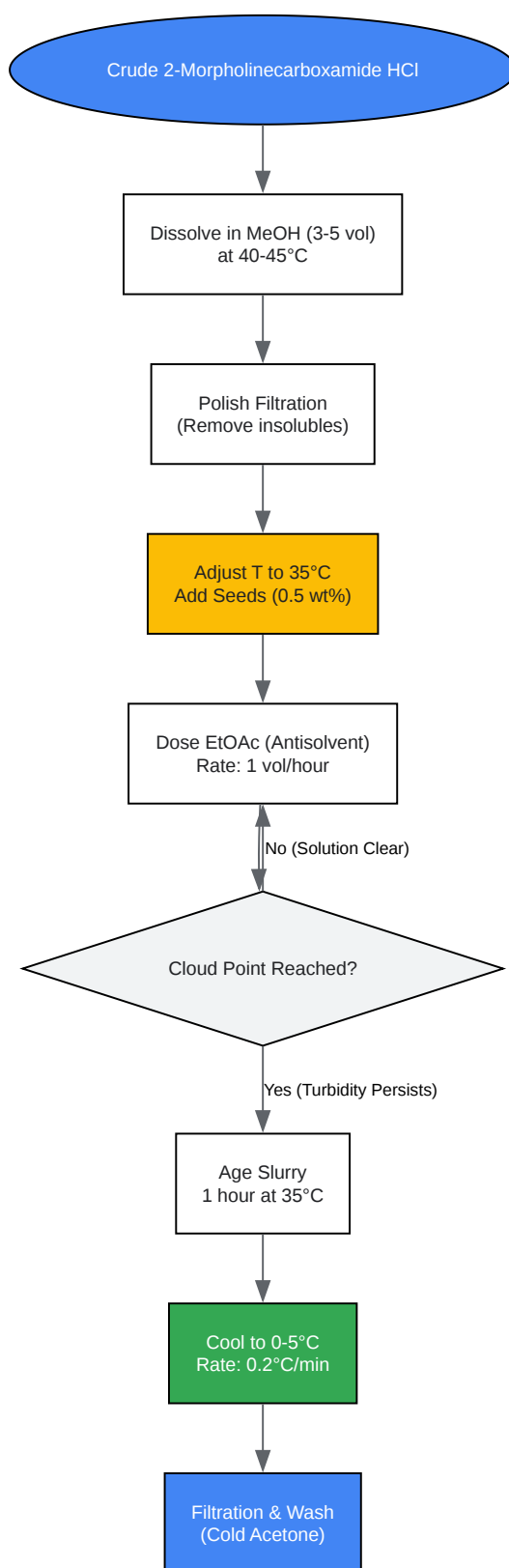
Workflow 1: Standard Solubility Screening

Before scaling up, perform this screen to define the Metastable Zone Width (MSZW).

Solvent System	Solubility (Hot)	Solubility (Cold)	Result	Recommendation
Methanol	High	High	Clear Solution	Too soluble for cooling cryst.
Ethanol	High	Moderate	Clear/Crystals	Potential, but yield may be low.
IPA	Moderate	Low	Crystals	Good candidate.
MeOH : EtOAc (1:3)	High	Low	Crystals	Excellent candidate (Yield + Purity).
Acetone	Low	Insoluble	Slurry	Use as wash/antisolvent only.

Workflow 2: Optimized Anti-Solvent Crystallization

The following diagram outlines the decision logic for the purification of the crude hydrochloride salt.

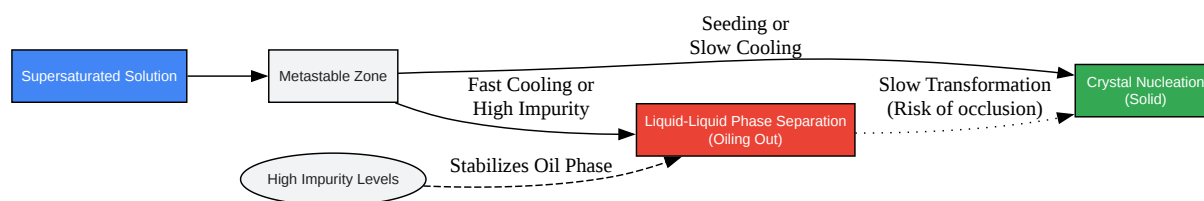


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Caption: Optimized Anti-Solvent Crystallization Workflow avoiding oiling out by high-temperature seeding.

Module 3: Advanced Mechanism (Oiling Out vs. Nucleation)

Understanding why the system oils out is key to preventing it. The diagram below illustrates the competition between the liquid-liquid phase separation (LLPS) and the desired crystal nucleation.



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Caption: Pathway competition: Impurities and rapid cooling push the system toward oiling out (LLPS).

References & Further Reading

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- Mettler Toledo. "Oiling Out in Crystallization." (Detailed guide on detecting and resolving LLPS).

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Sources

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